

An In-depth Technical Guide to the Physical Properties of Benzophenone Dimethyl Ketal

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Compound of Interest

Compound Name: *Benzophenone dimethyl ketal*

Cat. No.: *B1265805*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the key physical properties of **Benzophenone Dimethyl Ketal** (CAS No. 2235-01-0), with a focus on its melting point and solubility. This document is intended to serve as a valuable resource for professionals in research and development who utilize this compound in their work.

Core Physical Properties

Benzophenone Dimethyl Ketal, also known as Dimethoxydiphenylmethane, is a white to light yellow crystalline solid.^{[1][2]} Its physical state as a solid at room temperature is a critical consideration for its handling, storage, and application in various chemical processes. The compound is noted to be moisture-sensitive.^[2]

The melting point of a compound is a fundamental physical property that provides an indication of its purity. For **Benzophenone Dimethyl Ketal**, the reported melting point falls within a narrow range, suggesting a well-defined crystalline structure.

Table 1: Melting Point of **Benzophenone Dimethyl Ketal**

Property	Reported Value (°C)	Source(s)
Melting Point	105-107	ChemicalBook ^[2]
Melting Point	104.0-108.0	TCI Chemicals ^[1]

The solubility of **Benzophenone Dimethyl Ketal** is a critical parameter for its use in reactions, formulations, and purification processes. While specific quantitative solubility data (e.g., g/100mL) for **Benzophenone Dimethyl Ketal** is not readily available in the provided search results, its solubility characteristics can be inferred from its chemical structure and the properties of its parent compound, Benzophenone. Benzophenone is known to be soluble in a variety of organic solvents and is practically insoluble in water.^{[3][4]} Given its structural similarities, **Benzophenone Dimethyl Ketal** is expected to exhibit a comparable solubility profile.

Table 2: Qualitative Solubility of **Benzophenone Dimethyl Ketal**

Solvent	Expected Solubility	Rationale
Water	Insoluble	The molecule is largely nonpolar due to the two phenyl rings, making it immiscible with water, a highly polar solvent.
Methanol	Soluble	Expected to be soluble, similar to its parent compound, Benzophenone.[5][6]
Ethanol	Soluble	Expected to be soluble, as Benzophenone is soluble in ethanol.[3]
Diethyl Ether	Soluble	Expected to be soluble, as Benzophenone is soluble in diethyl ether.[3]
Acetone	Soluble	Expected to be soluble, as Benzophenone is very soluble in acetone.[5]
Benzene	Soluble	Expected to be soluble, as Benzophenone is soluble in benzene.[5]
Acetic Acid	Soluble	Expected to be soluble, as Benzophenone is very soluble in acetic acid.[5]
Carbon Disulfide	Soluble	Expected to be soluble, as Benzophenone is very soluble in carbon disulfide.[5]

Experimental Protocols for Physical Property Determination

While the search results did not yield specific experimental protocols used to determine the physical properties of **Benzophenone Dimethyl Ketal**, standard laboratory methodologies for

determining the melting point and solubility of solid organic compounds are well-established.

The melting point of a solid is typically determined using a melting point apparatus.

Methodology:

- Sample Preparation: A small, dry sample of the crystalline **Benzophenone Dimethyl Ketal** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus.
- Heating: The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to approach the expected melting point. Within 15-20°C of the expected melting point, the heating rate is reduced to 1-2°C per minute to ensure thermal equilibrium.
- Observation: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid has melted into a clear liquid is recorded as the end of the melting range.
- Purity Assessment: A sharp melting range (typically less than 2°C) is indicative of a pure compound. A broad melting range often suggests the presence of impurities.

A qualitative assessment of solubility can be performed through simple dissolution tests.

Methodology:

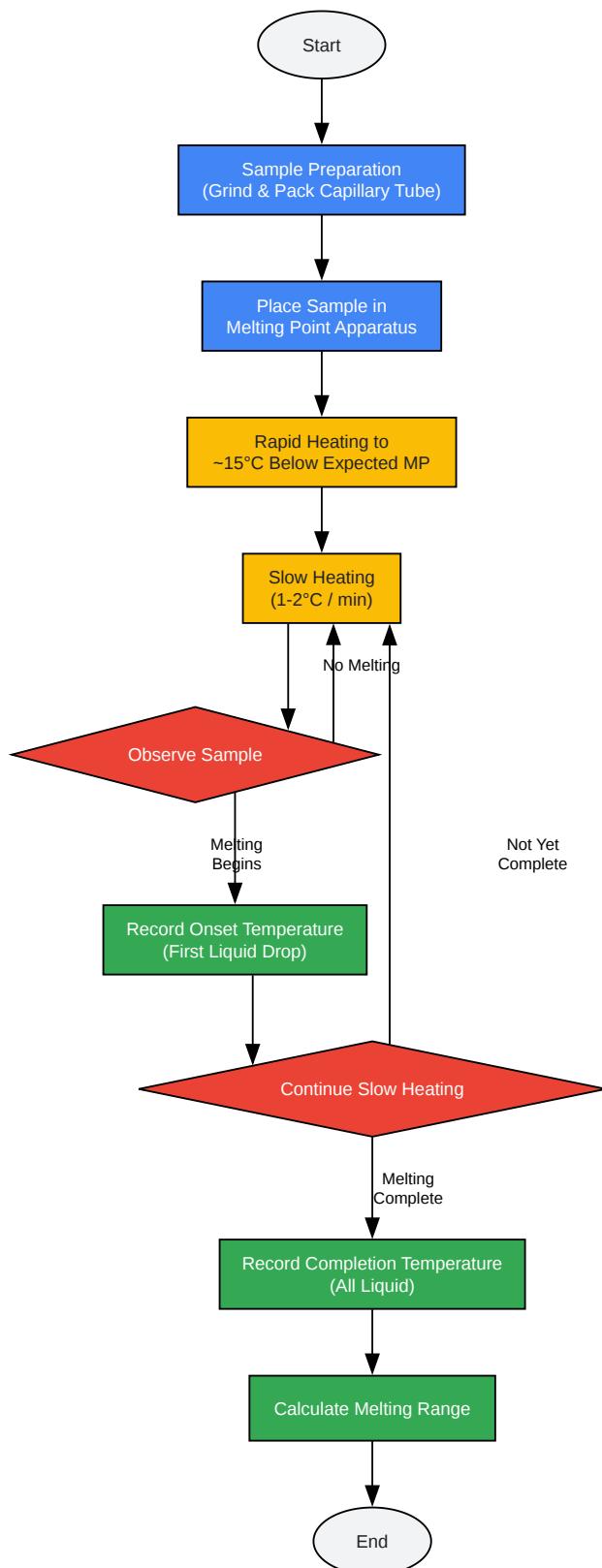
- Sample Preparation: A small, pre-weighed amount of **Benzophenone Dimethyl Ketal** (e.g., 10 mg) is placed into a test tube.
- Solvent Addition: A measured volume of the solvent to be tested (e.g., 1 mL) is added to the test tube.
- Mixing: The mixture is agitated (e.g., by vortexing) for a set period to facilitate dissolution. Gentle heating can be applied if necessary, but this should be noted as it affects solubility.
- Observation: The mixture is visually inspected to determine if the solid has completely dissolved. If the solid dissolves completely, it is considered soluble. If some solid remains, it

is considered partially soluble or insoluble.

- Classification: The results are recorded as "soluble," "partially soluble," or "insoluble" for each solvent tested.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the melting point of a solid compound like **Benzophenone Dimethyl Ketal**.

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Caption: Workflow for Melting Point Determination.

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